

Foreword: A Note on Data Scarcity and Methodological Emphasis

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Compound of Interest

Compound Name: *N-methyl-3-(trifluoromethyl)aniline*

CAS No.: 2026-70-2

Cat. No.: B1304902

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N-methyl-3-(trifluoromethyl)aniline (CAS No. 2026-70-2) is a valuable, yet highly specific, chemical intermediate. While its structural analogues are well-documented, comprehensive, publicly available experimental data on its core physical properties is sparse. This guide, therefore, adopts a dual approach. It presents the verified structural and molecular data for the target compound and, more importantly, provides detailed, field-proven experimental protocols for determining its key physical properties. This emphasis on methodology empowers the researcher to generate reliable, in-house data, a critical step in any research or development pipeline.

Introduction: The Molecular Logic of N-methyl-3-(trifluoromethyl)aniline

N-methyl-3-(trifluoromethyl)aniline is a substituted aromatic amine featuring two key functional groups that dictate its chemical personality: the electron-withdrawing trifluoromethyl (-CF₃) group and the N-methyl (-NHCH₃) group. The trifluoromethyl group, located at the meta position, significantly influences the electronic environment of the benzene ring and imparts a high degree of lipophilicity. This is a crucial feature in drug design, as it can enhance a molecule's ability to cross biological membranes and can block sites of metabolic oxidation,

thereby increasing the compound's half-life. The N-methyl group subtly alters the basicity and nucleophilicity of the nitrogen atom compared to its primary amine analogue, 3-(trifluoromethyl)aniline. This unique combination of features makes it a strategic building block in the synthesis of pharmaceuticals, agrochemicals, and specialty materials.

Core Molecular and Physical Data

While extensive experimental data is not widely published, the fundamental molecular properties are well-established.

Property	Value	Source
CAS Number	2026-70-2	[1] [2]
Molecular Formula	C ₈ H ₈ F ₃ N	[1] [2]
Molecular Weight	175.15 g/mol	[1] [2]
Appearance	Expected to be a colorless to light yellow liquid	
IUPAC Name	N-methyl-3-(trifluoromethyl)aniline	[1]
Synonyms	3-(Methylamino)benzotrifluoride, Methyl[3-(trifluoromethyl)phenyl]amine	[1]

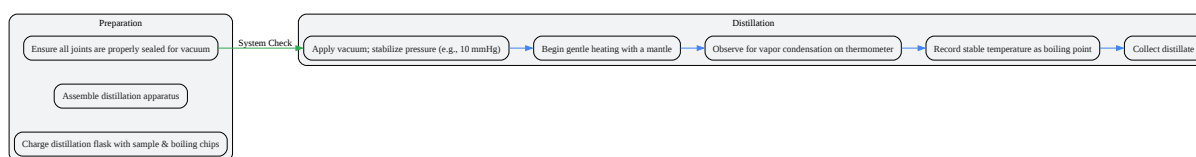
Experimental Characterization: Protocols and Rationale

The following sections detail the standard operating procedures for determining the principal physical properties of a liquid chemical intermediate like **N-methyl-3-(trifluoromethyl)aniline**. The causality behind procedural steps is explained to ensure robust and reproducible outcomes.

Boiling Point Determination via Distillation

Rationale: The boiling point is a primary indicator of a liquid's purity. For a pure compound, the boiling point should be sharp and reproducible at a given pressure. As this compound is likely to have a relatively high boiling point at atmospheric pressure, vacuum distillation is the preferred method to prevent thermal decomposition.

Experimental Workflow for Vacuum Distillation:



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Caption: Workflow for boiling point determination under reduced pressure.

Step-by-Step Methodology:

- **Apparatus Assembly:** Assemble a standard vacuum distillation apparatus. It is critical to use high-vacuum grease on all ground-glass joints to ensure a tight seal.
- **Sample Preparation:** Place the **N-methyl-3-(trifluoromethyl)aniline** sample into the distillation flask along with a magnetic stir bar or boiling chips to ensure smooth boiling.
- **Pressure Stabilization:** Connect the apparatus to a vacuum pump with a pressure gauge. Evacuate the system to the desired pressure (e.g., 10-20 mmHg). A stable vacuum is essential for an accurate reading.

- Heating: Submerge the flask in a heating bath (oil or sand) and begin heating gently.
- Data Recording: The boiling point is the temperature at which the vapor and liquid are in equilibrium. This is recorded from the thermometer when the distillate is condensing and being collected at a steady rate (e.g., 1 drop per second). For comparison, the isomer 4-(Trifluoromethyl)-N-methylaniline has a boiling point of 105-106 °C at 20 mmHg.[3]

Density Measurement Using a Pycnometer

Rationale: Density is an intrinsic property that is highly sensitive to impurities. The pycnometer method is a precise technique for determining the density of a liquid by accurately measuring a specific volume of it.

Step-by-Step Methodology:

- Calibrate the Pycnometer:
 - Thoroughly clean and dry a pycnometer of known volume (e.g., 10 mL).
 - Weigh the empty pycnometer on an analytical balance (m_1).
 - Fill the pycnometer with deionized water of a known temperature (e.g., 25 °C).
 - Weigh the water-filled pycnometer (m_2).
 - Calculate the exact volume of the pycnometer: $V = (m_2 - m_1) / \rho_{\text{water}}$, where ρ_{water} is the density of water at the measured temperature.
- Measure the Sample:
 - Empty and thoroughly dry the calibrated pycnometer.
 - Fill it with **N-methyl-3-(trifluoromethyl)aniline**.
 - Allow the sample to reach the same temperature as the water used for calibration.
 - Weigh the sample-filled pycnometer (m_3).
- Calculate Density:

- Calculate the mass of the sample: $m_{\text{sample}} = m_3 - m_1$.
- Calculate the density of the sample: $\rho_{\text{sample}} = m_{\text{sample}} / V$. For comparison, the isomer 4-(Trifluoromethyl)-N-methylaniline has a density of 1.239 g/mL at 25 °C.[3]

Structural Confirmation and Purity Analysis

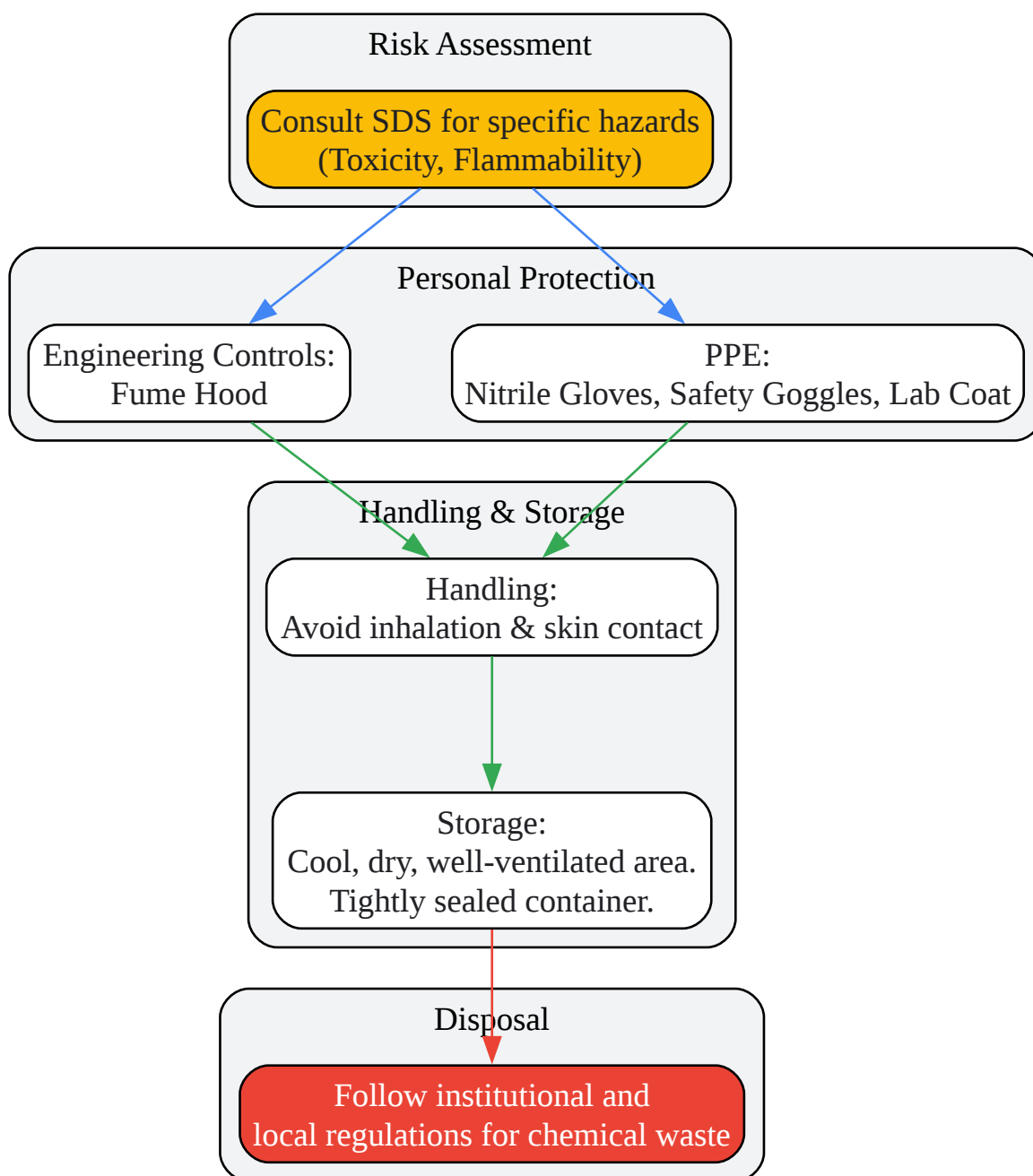
Spectroscopic methods are indispensable for verifying the molecular structure and assessing the purity of the compound.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Will confirm the presence of protons in different chemical environments: the N-H proton (a broad singlet), the N-methyl protons (a singlet or doublet depending on coupling to the N-H proton), and the aromatic protons (a complex multiplet pattern in the 7-8 ppm region).
 - ^{13}C NMR: Will show distinct signals for each of the 8 carbon atoms, with the $-\text{CF}_3$ carbon appearing as a characteristic quartet due to C-F coupling.
 - ^{19}F NMR: Will show a strong singlet, confirming the presence of the trifluoromethyl group.
- Infrared (IR) Spectroscopy: Key vibrational bands will confirm functional groups: a sharp peak around 3400 cm^{-1} for the N-H stretch, peaks around $2800\text{--}3000\text{ cm}^{-1}$ for C-H stretches, and very strong, characteristic absorbances between $1100\text{--}1350\text{ cm}^{-1}$ for the C-F bonds of the trifluoromethyl group.
- Mass Spectrometry (MS): Will confirm the molecular weight. The mass spectrum should show a molecular ion peak (M^+) at $m/z = 175.15$.

Safety, Handling, and Storage

Rationale: Aromatic amines and fluorinated compounds require careful handling. The following guidelines are based on best practices for this class of chemicals. A substance-specific Safety Data Sheet (SDS) must always be consulted.[4][5][6][7][8]

Logical Flow for Safe Chemical Handling:



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Caption: A systematic approach to the safe handling of chemical reagents.

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (nitrile is a suitable choice), safety goggles with side shields, and a lab coat.[6]

- Engineering Controls: All manipulations should be performed in a certified chemical fume hood to avoid inhalation of vapors.[7]
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe vapors. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from strong oxidizing agents.

References

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